Solubility data for N'-(2,4-Dimethylphenyl) Vortioxetine reference standard

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Compound of Interest

Compound Name:	*N'-(2,4-Dimethylphenyl) Vortioxetine*
CAS No.:	*1446751-00-3*
Cat. No.:	*B565751*

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Technical Guide: Solubility Profiling & Handling of **N'-(2,4-Dimethylphenyl) Vortioxetine** Reference Standards

Executive Summary

The accurate characterization of Vortioxetine (specifically the N-[2-(2,4-dimethylphenyl)sulfanyl]phenyl moiety) is critical for analytical method validation and bioassay development.[1][2] This guide addresses the solubility profile of the Vortioxetine Reference Standard (RS), focusing on the Hydrobromide (HBr) salt and the Free Base.[1]

Note on Nomenclature: The designation "**N'-(2,4-Dimethylphenyl) Vortioxetine**" technically describes the core pharmacophore of the active pharmaceutical ingredient (API).[1][2] In synthesis and impurity profiling, this moiety is derived from the coupling of 2,4-dimethylbenzenethiol with a phenylpiperazine backbone.[1][2] This guide focuses on the solubility of the final Vortioxetine Reference Standard, which contains this specific substitution pattern, and addresses the handling of its primary salt forms.

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Part 1: Physicochemical Solubility Profile

Vortioxetine is a BCS Class II compound (Low Solubility, High Permeability).[1][2][3] Its solubility is highly pH-dependent due to the basic secondary amine in the piperazine ring.[2]

Quantitative Solubility Data (Reference Standard)

The following data aggregates experimental values for the Hydrobromide salt (the most common commercial form) and the Free Base.

Solvent System	Vortioxetine HBr Solubility (mg/mL)	Vortioxetine Free Base Solubility (mg/mL)	Notes
Water (pH 5.5)	~1.3 mg/mL	< 0.1 mg/mL	Salt form enhances solubility slightly in acidic media.[1][2]
Water (pH 7.4)	~0.05 mg/mL	Insoluble	Precipitatiation risk is high at physiologic pH.[2]
DMSO	~30 mg/mL	> 50 mg/mL	Recommended for Stock Solutions.
Dimethyl Formamide (DMF)	~30 mg/mL	> 50 mg/mL	Alternative organic stock solvent.[2][4]
Ethanol (96%)	~5 mg/mL	~15 mg/mL	Moderate solubility; sonication required.[2]
Methanol	Soluble	Soluble	Good for intermediate dilutions in HPLC.[2]
0.1N HCl	> 5 mg/mL	Soluble	Protonation of the piperazine amine ( ) drives solubility.[2]

Critical pKa Parameters

- pKa 1: ~9.1 (Piperazine secondary amine) – Dominates solubility behavior.[1][2]
- pKa 2: ~3.0 (Phenyl amine/Electronic delocalization) – Minor contribution.[1][2]

Part 2: Solubilization Protocol (Self-Validating System)

Core Directive: Never attempt to dissolve Vortioxetine RS directly into a neutral aqueous buffer (pH 7) for stock preparation. This will result in micro-precipitation that is invisible to the naked eye but will cause assay drift (e.g., low recovery in HPLC).[1]

Validated Stock Solution Preparation Workflow

Objective: Prepare a stable 10 mM Stock Solution.

- Weighing: Weigh approximately 3.8 mg of Vortioxetine HBr (MW: 379.36 g/mol) or 3.0 mg of Free Base (MW: 298.45 g/mol) into a verified amber glass vial.
- Primary Solubilization (The "Co-Solvent" Step):
  - Add 1.0 mL of DMSO (Dimethyl Sulfoxide).[1]
  - Why: DMSO disrupts the crystal lattice energy effectively for aryl-piperazines.[1][2]
  - Action: Vortex for 30 seconds. Ensure no particulates remain.[2]
- Secondary Dilution (Working Standard):
  - Dilute the DMSO stock into your assay buffer.
  - Rule of Thumb: Keep final DMSO concentration < 1% (v/v) for cell-based assays to avoid cytotoxicity.
  - For HPLC: Dilute with Methanol:Water (50:50) rather than pure water to prevent "crash out."[2]

Visualizing the Solubilization Logic

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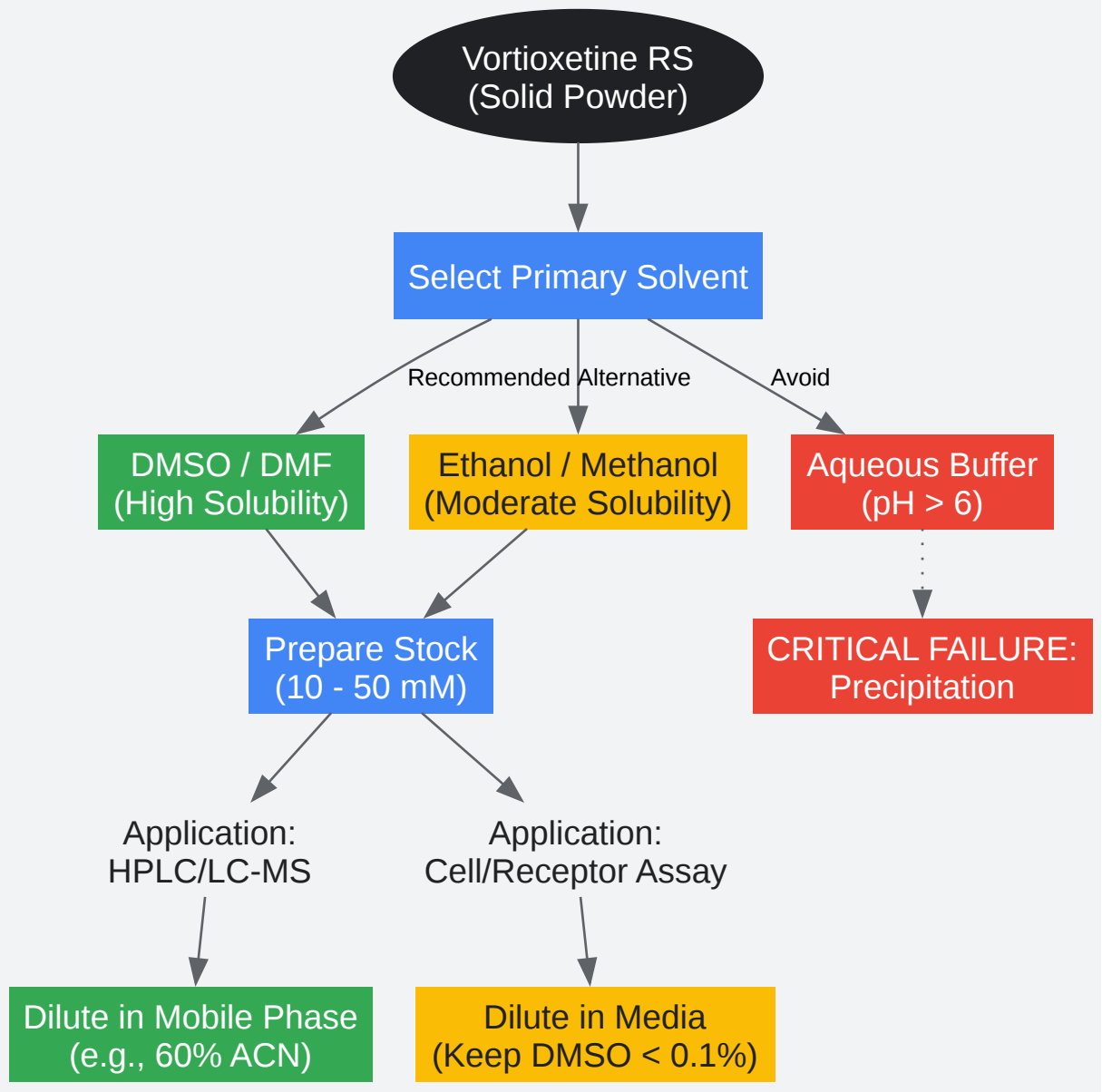
The following diagram illustrates the decision tree for solvent selection based on the intended application (Analytical vs. Biological).



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Caption: Decision matrix for solubilizing Vortioxetine RS. Green paths indicate optimal stability; red indicates failure modes.[2]

Part 3: Mechanistic Analysis of Solubility

The pH-Solubility Interplay

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The "N'-(2,4-Dimethylphenyl)" moiety is highly lipophilic (hydrophobic).[1][2] The solubility of the molecule is entirely dependent on the protonation of the piperazine nitrogen (N4).

- pH < pKa (9.1): The amine is protonated (

).[1][2] The charge-dipole interaction with water allows for solubility (approx.[1][2] 1.3 mg/mL).[2]

- pH > pKa (9.1): The amine deprotonates to the free base. The lipophilic aryl-thio-phenyl wings dominate the physicochemical profile, driving the logP up (approx. 4.[1][2]9) and solubility down to near zero.[2]

Implications for Impurity Standards

If you are analyzing the specific impurity 1-(2,4-dimethylphenyl)piperazine (often used as a starting material reference):

- Solubility: This fragment lacks the second phenyl ring and the thio-linker, making it more soluble than Vortioxetine, but it remains a lipophilic base.[1]

- Detection: It lacks the extended conjugation of the full Vortioxetine molecule, so its UV extinction coefficient at 254 nm will be significantly lower. Ensure your HPLC method is sensitive enough (use 220 nm or MS detection).[1][2]

Part 4: Method Development Recommendations

When developing an HPLC method for Vortioxetine and its "2,4-dimethylphenyl" related impurities, use the following conditions to maintain solubility on-column:

- Column: C18 or Phenyl-Hexyl (The phenyl column interacts well with the pi-pi systems of the aryl wings).[1][2]

- Mobile Phase A: 0.1% Formic Acid or TFA in Water (Maintains low pH to keep the amine protonated and soluble).[2]

- Mobile Phase B: Acetonitrile (Preferred over Methanol for better peak shape of the lipophilic impurities).

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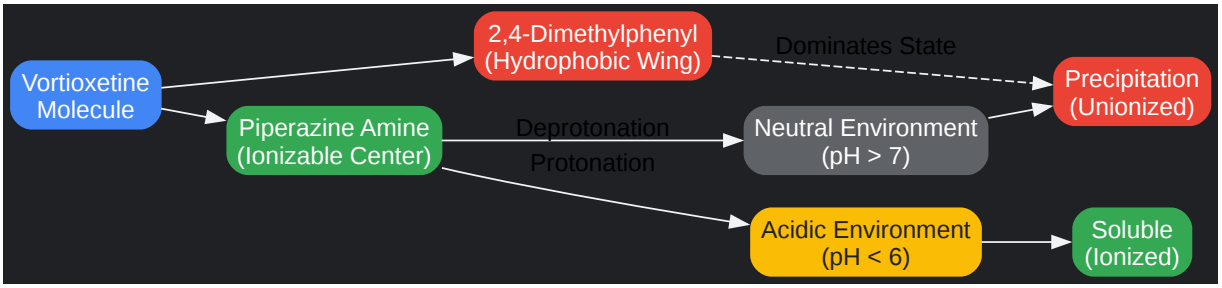
- Gradient: Start at 10-20% B to elute polar degradants, ramp to 90% B to elute the highly lipophilic parent and dimers.[2]

Diagram: Biopharmaceutical Logic (BCS Class II)



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Caption: Mechanistic driver of Vortioxetine solubility. The hydrophobic wing competes with the ionizable amine.

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